

Chemical Identity and Stability of Hexaketocyclohexane

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

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The compound often handled in laboratories and referred to as "hexaketocyclohexane octahydrate" is not the simple carbonyl. X-ray diffraction analysis has identified this commercial reagent as **dodecahydroxycyclohexane dihydrate**, which is the geminal diol derivative of HKH [1]. This hydrate form is a beige to gray-brown powder that decomposes at 95 °C [2] [1].

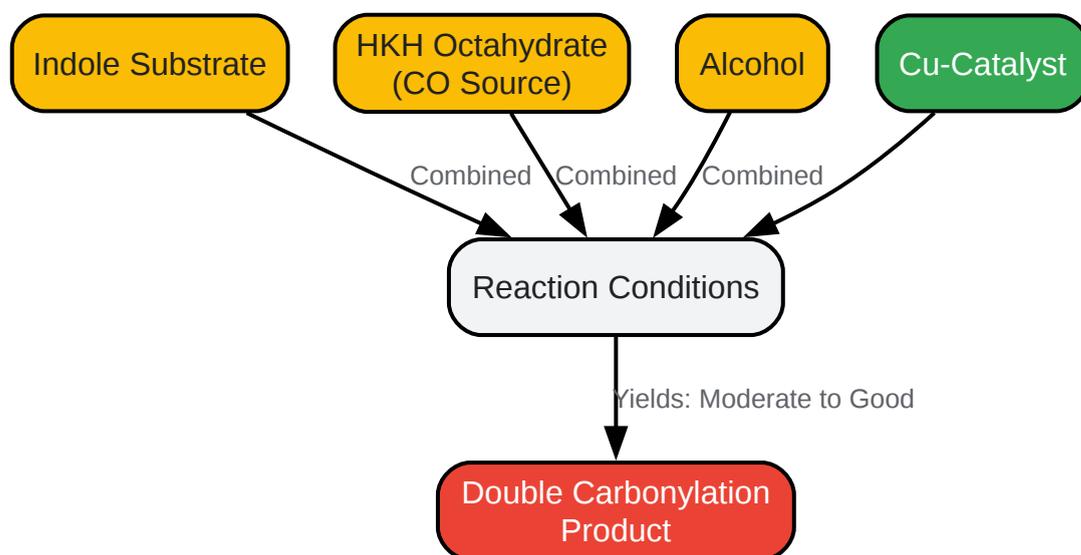
Theoretical and mass spectrometry studies indicate that the parent **cyclohexane-1,2,3,4,5,6-hexone (C₆O₆)** molecule is highly unstable, even less stable than its sulfur analog, making its isolation and direct use in polycondensation reactions highly improbable [1].

Reported Synthetic Application

One modern synthetic application uses the commercial "hexaketocyclohexane octahydrate" reagent as a solid, safe source of carbon monoxide in a copper-catalyzed reaction, rather than a direct polycondensation monomer [3].

Copper-Catalyzed Double Carbonylation of Indoles This procedure uses HKH octahydrate as a carbon monoxide source for the double carbonylation of indoles, with alcohols as coupling partners [3]. The reaction achieves moderate to good yields and shows wide functional group tolerance.

Experimental Workflow The diagram below outlines the general workflow based on the reported procedure.



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Reaction Table

Parameter	Specification / Description
Catalyst System	Copper-based catalyst (specific salt not detailed in abstract) [3]
HKH Octahydrate Role	Solid carbon monoxide precursor
Co-reactants	Indole derivatives, Alcohols
Key Outcome	Direct double carbonylation of indoles
Functional Group Tolerance	Wide
Reported Yield	Moderate to good

Challenges and Safety for Experimental Planning

Major Experimental Challenges

- Reagent Identity:** The commercial "HKH octahydrate" is dodecahydroxycyclohexane dihydrate, not pure C_6O_6 [1].

- **Instability:** The theoretical HKH monomer is highly unstable [1].
- **Sparse Data:** Literature on HKH polycondensation, especially with HAB (which could be 4,4'-diamino-3,3'-dihydroxybiphenyl or similar), is not available in the searched sources.

Safety and Handling Considerations The safety data is for the commercial "hexaketocyclohexane octahydrate" substance [2].

Hazard Aspect	Precautionary Measures
Handling	Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and safety goggles. Avoid dust formation and contact with skin and eyes. Use non-sparking tools [2].
Storage	Store tightly closed in a dry, cool, and well-ventilated place [2].
First Aid	Inhalation: Move to fresh air. Skin contact: Wash with soap and plenty of water. Eye contact: Rinse with pure water for at least 15 minutes. Ingestion: Rinse mouth; do NOT induce vomiting. Seek medical attention in all cases [2].

Recommendations for Further Research

Given the significant knowledge gaps, here are suggestions for moving forward:

- **Verify the Reagent:** Source the so-called "hexaketocyclohexane octahydrate" and consult its COA (Certificate of Analysis) for structural information.
- **Explore Related Chemistry:** Look into the chemistry of **rhodizonic acid** (the dihydrate of its diketone form), which is a stable, commercially available compound derived from HKH oxidation and shares the carbon-oxygen core structure.
- **Review Patent Literature:** Broaden the search to include full-text articles and patents from the mid-20th century, particularly around the period when "triquinoyl therapy" was promoted [1], as they might contain more experimental details.

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References

1. Cyclohexanehexone - Wikipedia [en.m.wikipedia.org]
2. OCTAHYDRATE - Safety Data Sheet HEXAKETOCYCLOHEXANE [chemicalbook.com]
3. Copper-catalyzed carbonylative transformations of indoles with... [pubs.rsc.org]

To cite this document: Smolecule. [Chemical Identity and Stability of Hexaketocyclohexane].

Smolecule, [2026]. [Online PDF]. Available at:

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